

Safeguarding Your Laboratory: Proper Disposal of Acid Red 119

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Compound of Interest

Compound Name: Acid red 119

Cat. No.: B083087

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For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. This guide provides essential, step-by-step procedures for the safe disposal of **Acid Red 119**, ensuring the protection of both laboratory personnel and the environment.

Chemical and Physical Properties of Acid Red 119

Understanding the properties of a chemical is the first step toward safe handling and disposal.

Property	Value
Appearance	Red Powder
Odor	Odorless
CAS Number	70210-06-9 / 12220-20-1
Molecular Formula	$C_{31}H_{25}N_5Na_2O_6S_2$
Molecular Weight	637.67 g/mol
Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation. Harmful if swallowed. [1] [2] [3]
Incompatibilities	Strong oxidizing agents, strong reducing agents. [2]
Exposure Limits	OSHA PEL: Not available, NIOSH REL: Not available, ACGIH TLV: Not available. [1]

Personal Protective Equipment (PPE)

Before handling **Acid Red 119** for any purpose, including disposal, it is crucial to be equipped with the appropriate personal protective equipment.

- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[\[2\]](#)
- Eye/Face Protection: Use chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some situations.[\[1\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to minimize contact with skin.
[\[2\]](#) Facilities should be equipped with an eyewash fountain and a safety shower.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: Use only in a well-ventilated area or in a chemical fume hood.[\[2\]](#) If dust generation is unavoidable, wear an approved respirator.[\[2\]](#)

Step-by-Step Disposal Procedure

The disposal of **Acid Red 119** must be conducted in a manner that complies with all federal, state, and local regulations.[1][2]

1. Waste Identification and Classification:

- Chemical waste generators must determine if a discarded chemical is classified as a hazardous waste.[1][2]
- Consult US EPA guidelines under 40 CFR 261.3 and your state and local hazardous waste regulations for complete and accurate classification.[1]

2. Spill Management and Containment:

- In the event of a spill, prevent further leakage if it is safe to do so.[1]
- Avoid generating dust.[2]
- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[1][2]
- Do not let the product enter drains, other waterways, or the soil.[1]

3. Container Management:

- Use a corrosion-resistant and leak-proof container for the neutralized waste. High-density polyethylene (HDPE) is a suitable material.[4]
- Clearly label the container with the contents, indicating that it is waste.
- Do not reuse empty containers of **Acid Red 119**. Dispose of them as you would the unused product.[1]

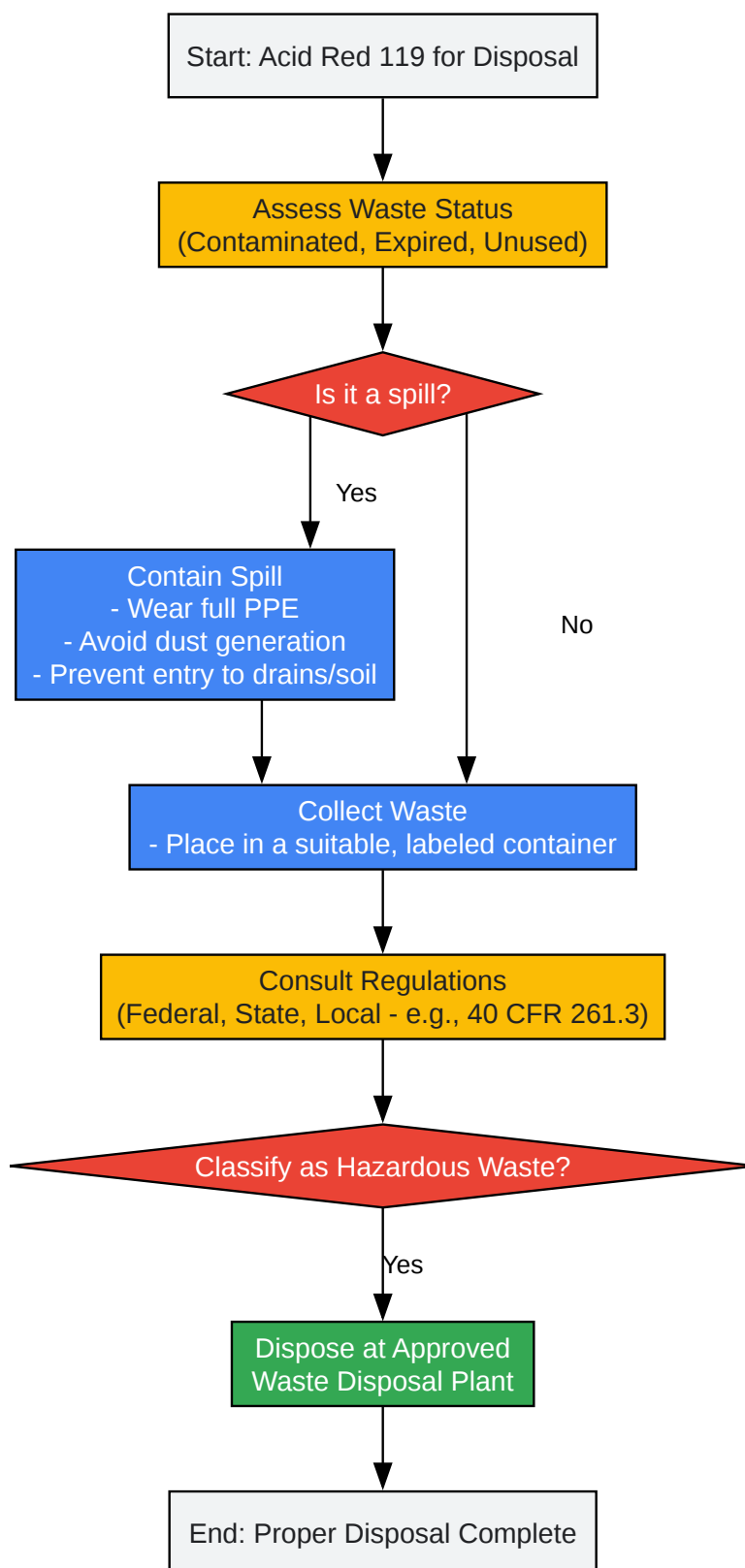
4. Final Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.[1]
- For large quantities or if you are unsure about the disposal process, contact a licensed hazardous waste management company.[4]

While general acid neutralization procedures exist, such as using sodium bicarbonate, specific protocols for **Acid Red 119** are not provided in the safety data sheets. Therefore, direct disposal through a certified waste management facility is the recommended course of action.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Acid Red 119**.



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